

Application Note: High-Purity Synthesis of Homosalate via Transesterification

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *trans*-3,3,5-Trimethylcyclohexanol

CAS No.: 767-54-4

Cat. No.: B1586269

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Abstract

This application note details a robust, scalable protocol for the synthesis of Homosalate (3,3,5-trimethylcyclohexyl salicylate), a broad-spectrum UVB filter widely used in sunscreen formulations. While direct esterification of salicylic acid is possible, this guide prioritizes the base-catalyzed transesterification of methyl salicylate with 3,3,5-trimethylcyclohexanol. This route offers superior reaction kinetics, simplified water management, and higher yields (>85%) suitable for pharmaceutical and cosmetic grade requirements. The protocol includes critical process parameters (CPPs), purification via high-vacuum fractional distillation, and structural validation using NMR and HPLC.

Introduction

Homosalate (CAS: 118-56-9) acts as a chemical UV filter, absorbing ultraviolet radiation in the UVB range (295–315 nm).[1] Structurally, it is the ester formed from salicylic acid and 3,3,5-trimethylcyclohexanol.[1][2][3]

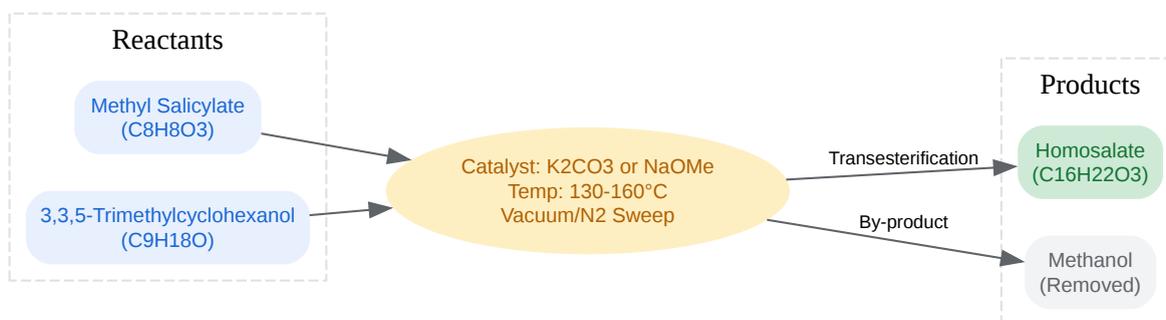
Scientific Rationale for Synthesis Route

Industrial synthesis typically favors transesterification over direct Fischer esterification for two primary reasons:

- Thermodynamics: Removing methanol (bp 64.7°C) is energetically more efficient than removing water (bp 100°C) from the reaction matrix, especially when using hydrophobic reactants.
- Substrate Stability: Salicylic acid can undergo decarboxylation at high temperatures; using the methyl ester mitigates this risk while allowing for milder basic catalysis.

Reaction Scheme

The synthesis involves the nucleophilic attack of the 3,3,5-trimethylcyclohexanol alkoxide on the carbonyl carbon of methyl salicylate, releasing methanol.



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Figure 1: Reaction pathway for the base-catalyzed transesterification of methyl salicylate.

Materials and Equipment

Reagents

Reagent	CAS No.	Purity	Role
Methyl Salicylate	119-36-8	≥99%	Substrate (Acyl donor)
3,3,5-Trimethylcyclohexanol	116-02-9	≥98%	Substrate (Nucleophile)
Potassium Carbonate ()	584-08-7	Anhydrous	Base Catalyst
Toluene or Xylene	-	ACS Grade	Azeotropic Solvent (Optional)
Sodium Sulfate	7757-82-6	Anhydrous	Drying Agent

Equipment

- Reaction Vessel: 3-neck Round Bottom Flask (RBF) equipped with a magnetic stir bar.
- Temperature Control: Oil bath with digital thermocouple.
- Distillation Setup: Dean-Stark trap (if using azeotropic solvent) or Short-path distillation head (for methanol removal).
- Vacuum System: High-vacuum pump (<10 mmHg) for final purification.
- Analytics: GC-MS or HPLC for conversion monitoring.

Experimental Protocol

Phase 1: Reaction Setup and Execution

Objective: Drive the equilibrium toward Homosalate formation by continuous removal of methanol.

- Charge the Reactor:
 - In a dry 500 mL 3-neck RBF, add Methyl Salicylate (1.0 eq, 76.1 g, 0.5 mol).

- Add 3,3,5-Trimethylcyclohexanol (1.2 eq, 85.3 g, 0.6 mol). Note: Excess alcohol is used to push the equilibrium.
- Add Potassium Carbonate (0.05 eq, 3.5 g) as the catalyst.
- Inert Atmosphere:
 - Flush the system with Nitrogen () for 5 minutes to prevent oxidation of the alcohol.
- Heating and Methanol Removal:
 - Equip the flask with a short-path distillation head and a receiving flask.
 - Heat the mixture gradually to 140°C. Methanol will begin to distill off (vapor temp ~65°C).
 - Increase temperature slowly to 170°C over 4 hours.
 - Self-Validation Check: Monitor the volume of methanol collected. Theoretical yield of methanol is ~20 mL. Reaction is near completion when methanol cessation is observed.

Phase 2: Workup and Neutralization

Objective: Remove catalyst and unreacted methyl salicylate.

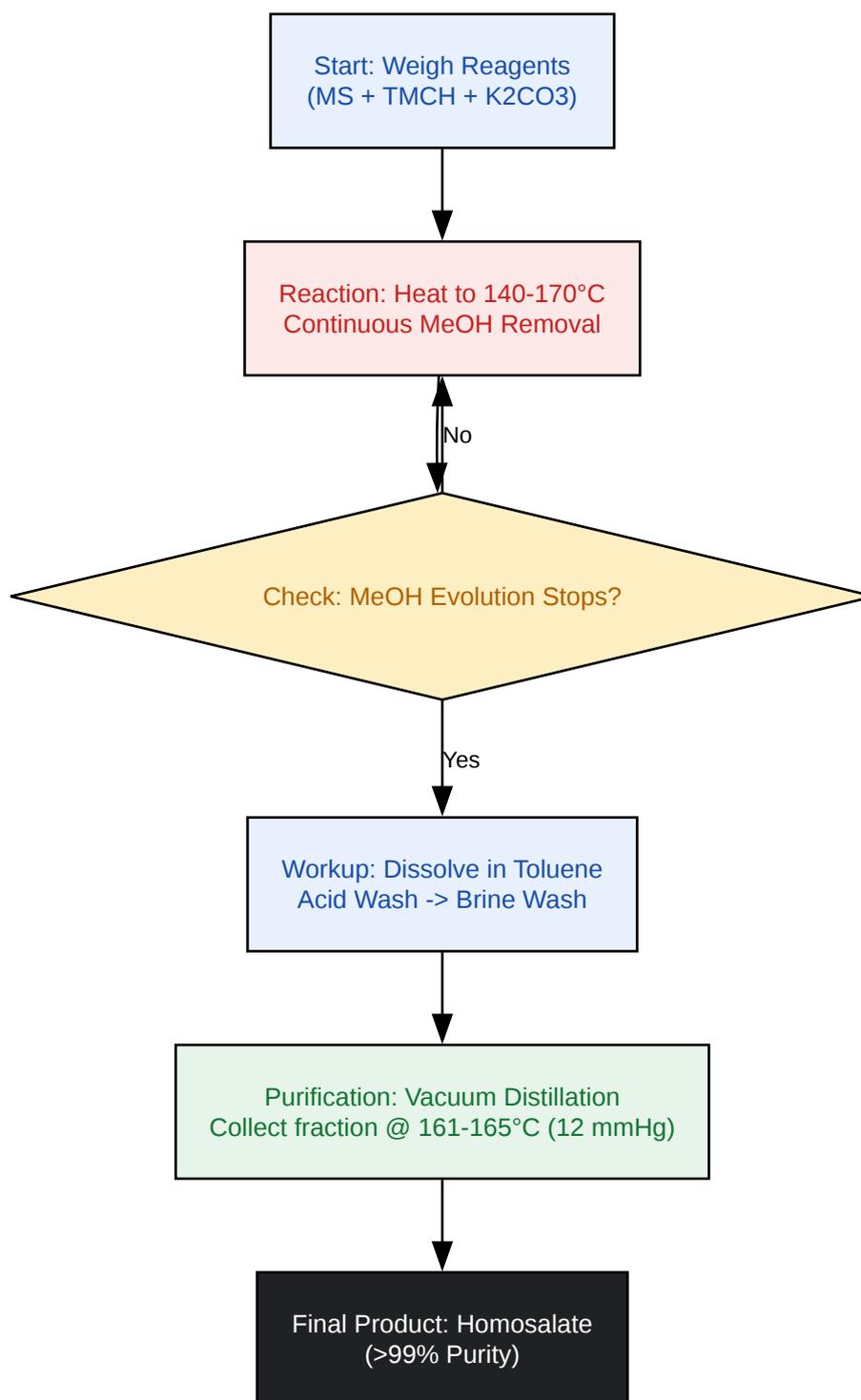
- Cooling: Allow the reaction mixture to cool to 60°C.
- Quenching: Add 100 mL of Toluene to dissolve the crude product.
- Washing:
 - Transfer to a separatory funnel.
 - Wash with 5% HCl (50 mL) to neutralize the carbonate catalyst.
 - Wash with Saturated Sodium Bicarbonate () to remove any trace free acids.

- Wash with Brine (Sat. NaCl).
- Drying: Dry the organic layer over Anhydrous Sodium Sulfate (), filter, and concentrate the solvent using a Rotary Evaporator.

Phase 3: Purification (Fractional Vacuum Distillation)

Objective: Isolate pharmaceutical-grade Homosalate.

- Transfer the crude oil to a clean round bottom flask connected to a vacuum distillation setup.
- Apply high vacuum (<5 mmHg).
- Fraction Collection:
 - Fraction 1 (Fore-run): Unreacted 3,3,5-trimethylcyclohexanol (bp ~70-80°C @ 2 mmHg).
 - Fraction 2 (Main Cut): Homosalate (bp 161–165°C @ 12 mmHg or ~145°C @ 2 mmHg).
- Yield Calculation: Expected yield is 105–115 g (80–88%).



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Figure 2: Experimental workflow for Homosalate synthesis.

Quality Control & Characterization

To ensure the product meets USP/EP specifications, the following analytical tests are required.

Test	Specification (USP/EP)	Method
Appearance	Colorless to pale yellow liquid	Visual
Identification	IR / NMR matches standard	FTIR / H-NMR
Assay (GC/HPLC)	98.0% – 102.0%	USP <621>
Refractive Index	1.516 – 1.519 @ 20°C	Refractometer
Specific Gravity	1.049 – 1.053	Pycnometer

NMR Interpretation (, 400 MHz)

- Aromatic Protons:

6.8 – 7.9 ppm (4H, multiplet, salicylate ring).

- Hydroxyl Proton:

~10.8 ppm (1H, s, phenolic -OH, hydrogen-bonded).

- Methine Proton:

~5.0 ppm (1H, m, -CH-O- ester linkage).

- Aliphatic Protons:

0.8 – 2.0 ppm (Multiplet, trimethylcyclohexyl ring protons).

Safety and Handling (MSDS Highlights)

- 3,3,5-Trimethylcyclohexanol: Irritant to eyes and skin. Use gloves.
- Methyl Salicylate: Harmful if swallowed. Readily absorbed through skin.
- Process Safety: Methanol is flammable and toxic. Ensure adequate ventilation and use a fume hood.

- Waste Disposal: Dispose of aqueous washings (containing salts) and organic solvents according to local chemical waste regulations.

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